

5-Aminopyridine-3-sulfonamide: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Aminopyridine-3-sulfonamide

Cat. No.: B1337962

[Get Quote](#)

FOR IMMEDIATE RELEASE

This technical guide provides a comprehensive overview of **5-Aminopyridine-3-sulfonamide**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physicochemical properties, a representative synthetic workflow, and its established biological role as a sulfonamide antibacterial agent.

Chemical Identity

The nomenclature and various identifiers for **5-Aminopyridine-3-sulfonamide** are crucial for accurate database searches and regulatory submissions.

IUPAC Name: **5-aminopyridine-3-sulfonamide**^[1]

Synonyms: A comprehensive list of synonyms is provided in the table below to aid in cross-referencing across different chemical databases and literature.^[1]

Synonym	CAS Number
5-AMINO-3-PYRIDINESULFONAMIDE	62009-21-6
3-Pyridinesulfonamide, 5-amino-	62009-21-6
5-azanylpyridine-3-sulfonamide	62009-21-6
DTXSID10506801	62009-21-6
5-AMINO-PYRIDINE-3-SULFONIC ACID AMIDE	62009-21-6

Physicochemical Properties

The following table summarizes key physicochemical properties of **5-Aminopyridine-3-sulfonamide**, which are essential for its handling, formulation, and in silico modeling.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ O ₂ S	PubChem
Molecular Weight	173.20 g/mol	PubChem
Appearance	Solid (predicted)	-
XLogP3	-0.9	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	173.02589765 g/mol	PubChem
Topological Polar Surface Area	107 Å ²	PubChem
Heavy Atom Count	11	PubChem
Complexity	220	PubChem

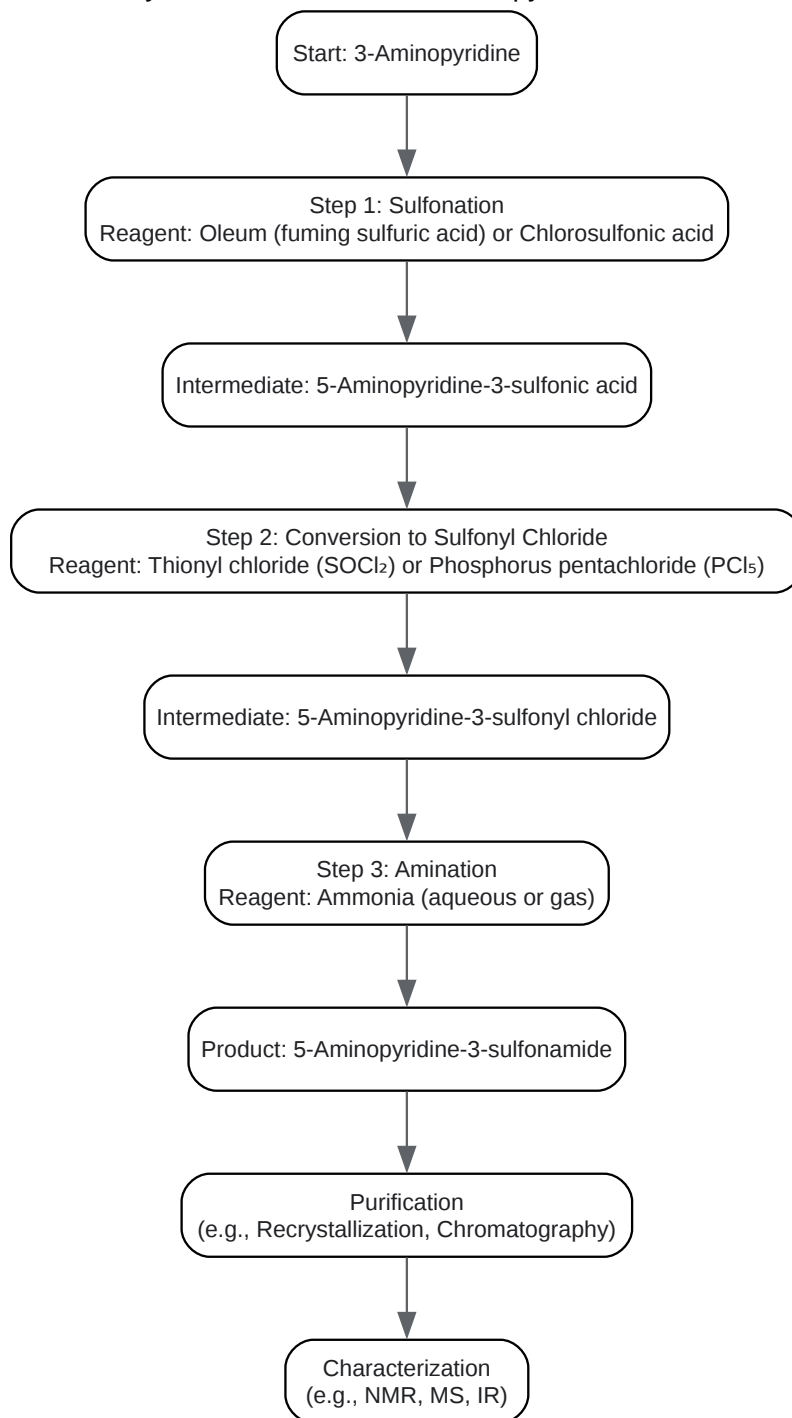
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Aminopyridine-3-sulfonamide** is not readily available in the public domain, a general synthetic strategy can be inferred from established methods for preparing analogous pyridine sulfonamides. The most plausible route involves the sulfonation of 3-aminopyridine, followed by conversion of the resulting sulfonic acid to the sulfonamide.

General Experimental Workflow for the Synthesis of 5-Aminopyridine-3-sulfonamide

The following diagram illustrates a logical workflow for the synthesis, starting from 3-aminopyridine. This multi-step process is a standard approach for the preparation of aromatic sulfonamides.

General Synthetic Workflow for 5-Aminopyridine-3-sulfonamide



[Click to download full resolution via product page](#)

Caption: A potential multi-step synthesis route for **5-Aminopyridine-3-sulfonamide**.

Detailed Methodologies for Key Experiments

Step 1: Sulfonation of 3-Aminopyridine

- **Materials:** 3-Aminopyridine, Oleum (20-30% SO₃) or Chlorosulfonic acid.
- **Procedure:** In a flask equipped with a stirrer and under anhydrous conditions, 3-aminopyridine is slowly added to an excess of the sulfonating agent at a controlled temperature (typically 0-10 °C). The reaction mixture is then heated (temperature and duration will require optimization) to drive the sulfonation. The reaction is quenched by carefully pouring the mixture onto ice. The precipitated 5-aminopyridine-3-sulfonic acid is then filtered, washed with cold water, and dried.

Step 2: Formation of 5-Aminopyridine-3-sulfonyl chloride

- **Materials:** 5-Aminopyridine-3-sulfonic acid, Thionyl chloride or Phosphorus pentachloride, catalytic amount of Dimethylformamide (DMF).
- **Procedure:** The dried 5-aminopyridine-3-sulfonic acid is refluxed with an excess of thionyl chloride and a catalytic amount of DMF until the reaction is complete (monitored by TLC or disappearance of starting material). The excess thionyl chloride is removed under reduced pressure to yield the crude 5-aminopyridine-3-sulfonyl chloride.

Step 3: Amination to **5-Aminopyridine-3-sulfonamide**

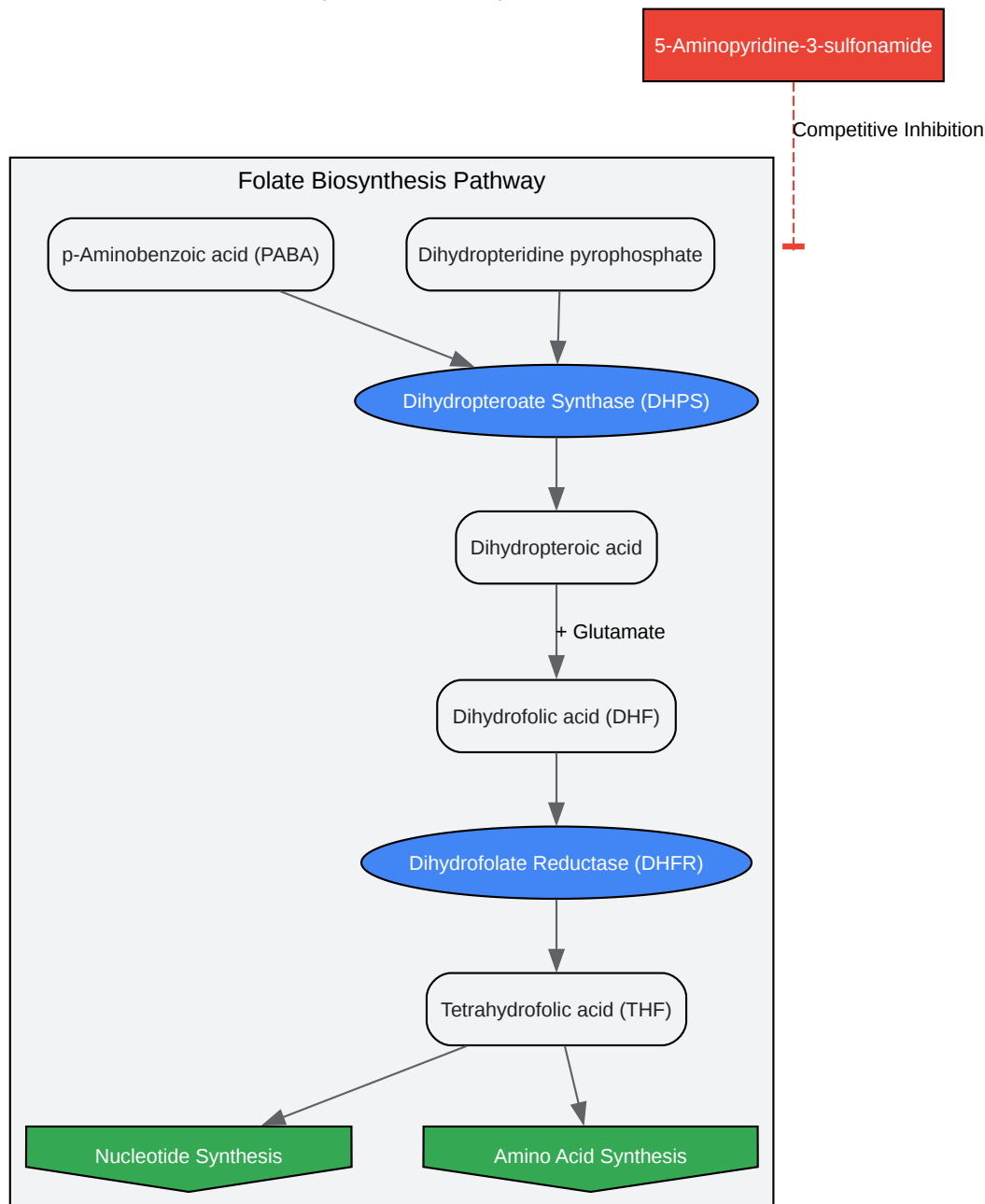
- **Materials:** 5-Aminopyridine-3-sulfonyl chloride, concentrated aqueous ammonia.
- **Procedure:** The crude sulfonyl chloride is dissolved in a suitable inert solvent (e.g., acetone, THF) and cooled in an ice bath. Concentrated aqueous ammonia is added dropwise with vigorous stirring. The reaction is allowed to proceed to completion. The solvent is then removed, and the crude product is purified, for instance, by recrystallization from a suitable solvent system (e.g., ethanol/water).

Biological Activity and Signaling Pathways Mechanism of Action as an Antibacterial Agent

As a member of the sulfonamide class of drugs, **5-Aminopyridine-3-sulfonamide** is predicted to exert its antibacterial effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS). This enzyme is critical in the bacterial folic acid synthesis pathway. By mimicking the natural substrate, para-aminobenzoic acid (PABA), the sulfonamide blocks the synthesis of dihydropteroic acid, a precursor to tetrahydrofolic acid (THF). THF is an essential cofactor for the synthesis of nucleotides and certain amino acids, and its depletion ultimately inhibits bacterial growth and replication.

The following diagram illustrates the role of DHPS in the bacterial folate biosynthesis pathway and the inhibitory action of sulfonamides.

Bacterial Folate Biosynthesis Pathway and Site of Sulfonamide Inhibition

[Click to download full resolution via product page](#)

Caption: Inhibition of bacterial dihydropteroate synthase by sulfonamides.

Potential for Broader Biological Activity

Derivatives of pyridine sulfonamide have been investigated for a range of other biological activities. These include the inhibition of carbonic anhydrases, which are implicated in various physiological processes and diseases such as glaucoma and cancer, and the inhibition of various protein kinases, which are key targets in oncology. Therefore, **5-Aminopyridine-3-sulfonamide** could serve as a scaffold for the development of novel inhibitors targeting these enzyme families. Further research is warranted to explore these potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-Aminopyridine-3-sulfonamide: A Technical Overview for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1337962#5-aminopyridine-3-sulfonamide-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b1337962#5-aminopyridine-3-sulfonamide-iupac-name-and-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com